

# Physical and chemical properties of 4-(Trimethylsilyl)morpholine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Trimethylsilyl)morpholine

Cat. No.: B079675

[Get Quote](#)

## An In-depth Technical Guide to 4-(Trimethylsilyl)morpholine

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**4-(Trimethylsilyl)morpholine** (TMSM) is a versatile organosilicon compound that serves as a valuable reagent in organic synthesis. Its unique molecular structure, combining the reactivity of a silylated amine with the structural features of a morpholine ring, makes it a significant tool in various chemical transformations. This guide provides a comprehensive overview of its physical and chemical properties, spectral data, synthesis, and key applications, with a focus on its relevance to research and drug development.

### Physical and Chemical Properties

**4-(Trimethylsilyl)morpholine** is a clear, colorless to pale yellow liquid at room temperature.<sup>[1]</sup> It is known to react slowly with moisture.<sup>[1]</sup> The key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	13368-42-8	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>17</sub> NOSi	[1][2]
Molecular Weight	159.30 g/mol	[1][2]
Appearance	Clear colorless to pale yellow liquid	[1][3]
Boiling Point	160 °C (lit.)	[1][2]
103-104 °C / 25 mmHg (lit.)	[2]	
Melting Point	<0 °C	[1]
Density	0.897 g/mL at 25 °C (lit.)	[1][2]
Refractive Index (n <sub>20</sub> /D)	1.441 (lit.)	[1][2]
Flash Point	29 °C (84.2 °F) - closed cup	[2]
Hydrolytic Sensitivity	Reacts slowly with moisture/water	[1]

## Spectral Data

### <sup>1</sup>H NMR Spectroscopy

The <sup>1</sup>H NMR spectrum of **4-(trimethylsilyl)morpholine** provides distinct signals corresponding to the protons of the trimethylsilyl group and the morpholine ring.

Assignment	Chemical Shift (ppm)
-Si(CH <sub>3</sub> ) <sub>3</sub>	~0.04
-N-CH <sub>2</sub> - (morpholine)	~2.83
-O-CH <sub>2</sub> - (morpholine)	~3.55

Note: Chemical shifts are approximate and may vary slightly depending on the solvent and experimental conditions.

## Mass Spectrometry

The mass spectrum of **4-(trimethylsilyl)morpholine** shows a molecular ion peak  $[M]^+$  at  $m/z$  159, consistent with its molecular weight.

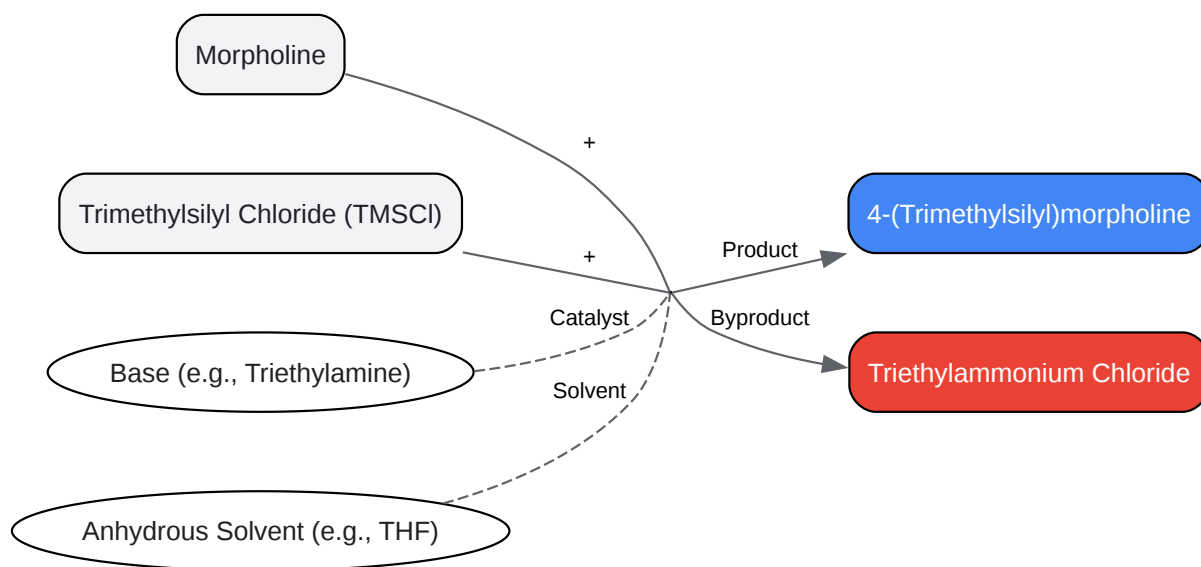
## Infrared (IR) Spectroscopy

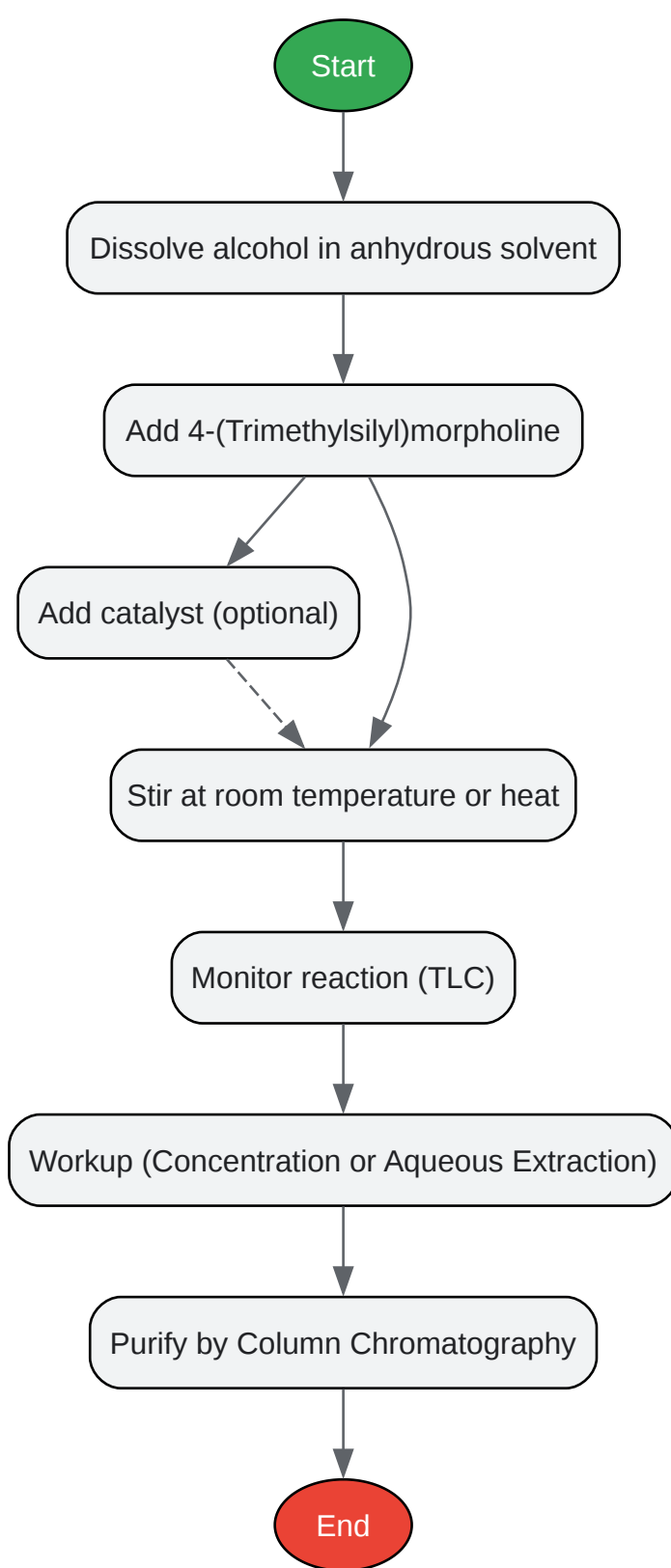
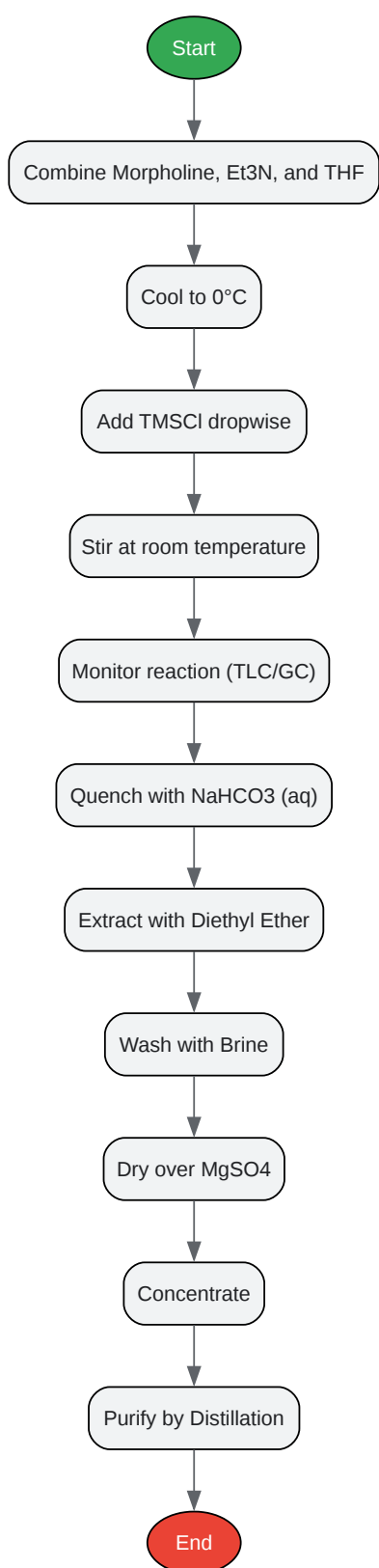
The IR spectrum of **4-(trimethylsilyl)morpholine** exhibits characteristic absorption bands corresponding to its functional groups. Key peaks include those for C-H, C-N, C-O, and Si-C bond vibrations.

## Synthesis and Reactivity

### Synthesis

**4-(Trimethylsilyl)morpholine** is typically synthesized by the reaction of morpholine with a trimethylsilylating agent, most commonly trimethylsilyl chloride (TMSCl), in the presence of a base to neutralize the hydrochloric acid byproduct.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. finechem-mirea.ru [finechem-mirea.ru]
- To cite this document: BenchChem. [Physical and chemical properties of 4-(Trimethylsilyl)morpholine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079675#physical-and-chemical-properties-of-4-trimethylsilyl-morpholine]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

